What is the structure of N-methylformamide?

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Compound of Interest

Compound Name:	*N-formyl-N-methylformamide*
CAS No.:	*18197-25-6*
Cat. No.:	*B103843*

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An In-depth Technical Guide to the Structure of N-Methylformamide

Abstract

N-Methylformamide (NMF), with the molecular formula CH_3NHCHO, is a secondary amide that serves as a vital compound in organic synthesis and as a specialized polar solvent.[1] Its structural simplicity belies a complex and fascinating stereochemistry, primarily governed by the nature of the amide bond. This guide provides a comprehensive exploration of the molecular and electronic structure of NMF, its conformational isomerism, physicochemical properties, and the spectroscopic techniques used for its characterization. We will delve into the causality behind its structural features, offering insights relevant to researchers, scientists, and professionals in drug development and chemical synthesis.

Molecular and Electronic Structure: The Centrality of the Amide Bond

N-Methylformamide is structurally composed of a formyl group (H-C=O) bonded to a methylamino group ($-NHCH_3$).[2] The electronic characteristics of this arrangement are dominated by resonance, a key concept in understanding its properties. The lone pair of electrons on the nitrogen atom can be delocalized into the carbonyl group's pi-system.

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This delocalization is best represented by two primary resonance structures:

- Structure I: A neutral form with a double bond between the carbon and oxygen atoms and a single bond between the carbon and nitrogen atoms.
- Structure II: A zwitterionic form with a single bond between carbon and oxygen (carrying a negative charge) and a double bond between carbon and nitrogen (carrying a positive charge).

The actual structure of N-methylformamide is a hybrid of these two contributors. The most significant consequence of this resonance is the substantial partial double bond character of the carbon-nitrogen bond.[1] This feature is fundamental to the molecule's geometry and reactivity.

H C N H

CH₃

||

O

>];

} } } Caption: Resonance structures of N-methylformamide.

Conformational Isomerism: A Restricted Rotation

The partial double bond character of the C-N bond introduces a significant energy barrier to rotation, estimated to be around 20.7 to 22.0 kcal/mole.[3] This restriction prevents free rotation, giving rise to two distinct planar conformers, or isomers: cis and trans.[1][4]

- trans-NMF (E-isomer): In this configuration, the N-methyl group and the carbonyl oxygen atom are on opposite sides of the C-N bond. This is the thermodynamically more stable and, therefore, the preferred isomer, as it minimizes steric repulsion.[1]
- cis-NMF (Z-isomer): Here, the N-methyl group and the carbonyl oxygen are on the same side of the C-N bond. This isomer is higher in energy due to steric clash. In the gas phase at

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room temperature, the concentration of the cis conformer is approximately 5%.[5]

The existence and interconversion of these isomers are critical in various chemical processes and have been a subject of study in fields ranging from laboratory chemistry to interstellar molecular analysis.[6][7]

trans_isomer [label=<

trans-NMF (Lower Energy)

HH || C--N ||| OCH_3

> , fillcolor="#F1F3F4", fontcolor="#202124"];

cis_isomer [label=<

cis-NMF (Higher Energy)

HCH_3 || C--N ||| OH

> , fillcolor="#F1F3F4", fontcolor="#202124"];

trans_isomer -> cis_isomer [label="ΔG≠ ≈ 21-22 kcal/mol\n(Rotation around C-N bond)", dir=both, color="#34A853"]; } } Caption: Cis-Trans isomerism in N-methylformamide.

Physicochemical Properties

The unique electronic structure of NMF gives rise to its distinct physical properties, particularly its high polarity and capacity for hydrogen bonding, making it an effective solvent for a range of substances.[2]

Property	Value	Source(s)
Molecular Formula	C_2H_5NO	[1][8][9]
Molar Mass	59.07 g/mol	[2][8]
CAS Number	123-39-7	[1][8]
Appearance	Colorless liquid	[1][8]
Odor	Faint, fishy, or ammoniacal	[1][9]
Density	1.011 g/mL at 25 °C	[1][2][10]
Melting Point	-4 °C	[1][2][10]
Boiling Point	182.6 - 199 °C	[1][2][10]
Solubility in Water	Miscible	[1][10]
Refractive Index (n^{20}/D)	1.432	[1][10][11]

Spectroscopic Analysis for Structural Verification

Spectroscopic methods are indispensable for confirming the structure of NMF and for studying the dynamics of its isomeric forms.

Infrared (IR) Spectroscopy

The IR spectrum of NMF provides clear evidence of its functional groups. Key absorption bands include:

- N-H Stretching: A prominent band typically appears in the region of 3300-3500 cm^{-1}.
- C-H Stretching: Found just below 3000 cm^{-1}.
- C=O Stretching (Amide I Band): A strong, sharp absorption peak around 1650-1680 cm^{-1}. The exact position can be sensitive to hydrogen bonding and the isomeric form.

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- N-H Bending (Amide II Band): Located near 1550 cm^{-1}.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is particularly powerful for analyzing NMF as it can distinguish between the cis and trans isomers.[12]

- ^{1}H NMR: A room temperature spectrum will show distinct sets of signals for the major (trans) and minor (cis) isomers.
  - Formyl Proton (CHO): Two separate signals, often appearing as quartets or broad singlets depending on coupling to the N-H proton.
  - N-Methyl Protons (CH_3): Two distinct doublets (due to coupling with the N-H proton).
  - N-H Proton: Two broad signals, whose positions are solvent-dependent.
- ^{13}C NMR: The spectrum will also show two sets of signals for the two isomers, corresponding to the carbonyl carbon and the methyl carbon.

Experimental Protocol: ^{1}H NMR Analysis of NMF Isomers

- Sample Preparation: Dissolve a small quantity of N-methylformamide (e.g., 20 µL) in a deuterated solvent (e.g., 0.6 mL of $CDCl_3$ or DMSO-d_6) in a standard 5 mm NMR tube. The choice of solvent can influence the chemical shifts and the cis/trans ratio.
- Data Acquisition: Acquire a ^{1}H NMR spectrum on a spectrometer (e.g., 400 MHz or higher). Ensure a sufficient number of scans to obtain a good signal-to-noise ratio for the minor cis isomer signals.
- Spectral Analysis:
  - Identify the two distinct sets of signals corresponding to the cis and trans isomers.
  - Integrate the signals for a specific proton (e.g., the N-methyl protons) for both isomers.
  - Calculate the isomeric ratio by comparing the integration values. For example: % trans = [Integral(trans) / (Integral(trans) + Integral(cis))] * 100.

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- Causality: The observation of separate, non-averaged signals for the two isomers at room temperature is direct proof of the high energy barrier to rotation around the C-N bond. Variable temperature (VT) NMR experiments can be performed to study the coalescence of these signals at higher temperatures, allowing for the calculation of the rotational energy barrier (ΔG≠).

Synthesis and Reactivity

Synthesis

The most common industrial preparation of NMF involves the reaction of methylamine with methyl formate.[1][13][14] This reaction is an example of aminolysis of an ester.

Reaction: $CH_3NH_2 + HCOOCH_3 \rightarrow HCONHCH_3 + CH_3OH$[1][13]

An alternative, though less common, route is the transamidation between formamide and methylamine.[1]

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Chemical Reactivity

NMF's structure dictates its chemical behavior.

- Hydrogen Bonding: As a protic solvent, NMF can act as both a hydrogen bond donor (via the N-H group) and an acceptor (via the carbonyl oxygen).[15] This capability is central to its solvation properties and its ability to form stable, chain-like structures in its liquid state.[15]
- Amidation Reactions: It serves as a precursor in specialized amidation reactions where formamide may not be suitable.[1]
- Precursor to Isocyanides: NMF is a key starting material for the synthesis of methyl isocyanide, an important ligand in coordination chemistry.[1]

Conclusion

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The structure of N-methylformamide is a classic example of how fundamental electronic principles, such as resonance, dictate a molecule's three-dimensional geometry, conformational possibilities, and ultimately, its chemical and physical properties. The restricted rotation around the C-N amide bond gives rise to distinct and observable cis and trans isomers, making NMF an excellent model system for studying the properties of the peptide bond found in proteins. For drug development and synthesis professionals, a thorough understanding of this structure is crucial for predicting its behavior as a solvent, its reactivity as a reagent, and its potential interactions in complex chemical systems.

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